

Application Notes: Preparing Apatinib Stock Solution for Cell Culture

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Compound of Interest

Compound Name: Apatinib

Cat. No.: B000926

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Introduction

Apatinib (also known as Rivoceranib) is a potent, orally bioavailable, small-molecule tyrosine kinase inhibitor that selectively targets the Vascular Endothelial Growth Factor Receptor-2 (VEGFR-2).[1][2] By binding to the intracellular ATP-binding site of VEGFR-2, **Apatinib** inhibits VEGF-stimulated endothelial cell migration and proliferation, thereby blocking angiogenesis, a critical process for tumor growth and metastasis.[1][2] Its mechanism of action also involves the inhibition of other tyrosine kinases such as c-Kit, RET, and c-SRC.[1][3][4] Due to its anti-angiogenic properties, **Apatinib** is widely used in cancer research.

Proper preparation and storage of **Apatinib** stock solutions are crucial for obtaining reliable and reproducible results in in vitro cell culture experiments. This document provides a detailed protocol for preparing **Apatinib** stock solutions and summarizes key quantitative data for its use.

Data Presentation

Apatinib Properties and Solubility

The following table summarizes the physical and chemical properties of **Apatinib** and its solubility in various solvents. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions for cell culture applications.[5][6][7]

Parameter	Value	Reference
Molecular Formula	C ₂₄ H ₂₃ N ₅ O	[3][4]
Molecular Weight	397.47 g/mol	[8]
Appearance	Crystalline solid	[3]
Solubility in DMSO	~30 - 99 mg/mL	[3][4][9]
Solubility in Ethanol	~1 - 2 mg/mL	[3][4][8]
Solubility in DMF	~30 mg/mL	[3][4]
Solubility in Water	Insoluble	[8][9]
Aqueous Buffer	Sparingly soluble. First, dissolve in DMSO, then dilute.	[3]

Stock Solution Recommendations

This table provides recommended concentrations and storage conditions for **Apatinib** stock solutions to ensure stability and integrity.

Parameter	Recommendation	Rationale / Notes
Recommended Solvent	Anhydrous/High-quality DMSO	Ensures maximum solubility and stability. Moisture can reduce solubility.[9][10]
Stock Concentration	10-50 mM	High concentration allows for minimal DMSO volume in final cell culture media (typically <0.1%).
Storage Temperature	-20°C or -80°C	Essential for long-term stability. [11]
Storage Duration	≥ 4 years (solid)[3] / Months to a year (in DMSO)[11]	Aliquoting is critical to prevent degradation from repeated freeze-thaw cycles.
Handling	Aliquot into single-use vials	Avoids contamination and repeated temperature fluctuations.
Light Exposure	Protect from light	As a general precaution for chemical compounds.[11]

Experimental Protocols

Protocol: Preparing a 20 mM Apatinib Stock Solution in DMSO

This protocol details the steps to prepare a 20 mM stock solution of **Apatinib**.

Materials:

- **Apatinib** powder (MW: 397.47 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO), sterile
- Calibrated analytical balance

- Sterile microcentrifuge tubes or cryovials (amber or wrapped in foil)
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Preparation: Bring the vial of **Apatinib** powder to room temperature before opening to prevent condensation of moisture.
- Weighing: In a chemical fume hood, carefully weigh the desired amount of **Apatinib** powder.
 - To prepare 1 mL of a 20 mM stock solution, calculate the required mass:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 20 \text{ mmol/L} \times 0.001 \text{ L} \times 397.47 \text{ g/mol} = 7.95 \text{ mg}$
- Dissolving:
 - Add the weighed **Apatinib** powder to a sterile microcentrifuge tube.
 - Add the calculated volume of anhydrous DMSO (in this case, 1 mL) to the tube.
- Ensuring Complete Dissolution:
 - Cap the tube tightly and vortex the solution thoroughly until all the powder is completely dissolved. The solution should be clear and free of any visible particulates.
 - If dissolution is slow, gentle warming in a 37°C water bath for 5-10 minutes can be applied.
- Sterilization (Optional):
 - If your application is highly sensitive to contamination, the stock solution can be sterilized by passing it through a 0.22 µm syringe filter that is compatible with DMSO.

- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots (e.g., 20-50 μ L) in sterile, light-protected cryovials.
 - Store the aliquots at -20°C for short-term use or at -80°C for long-term storage. Properly label all vials with the compound name, concentration, and date of preparation.

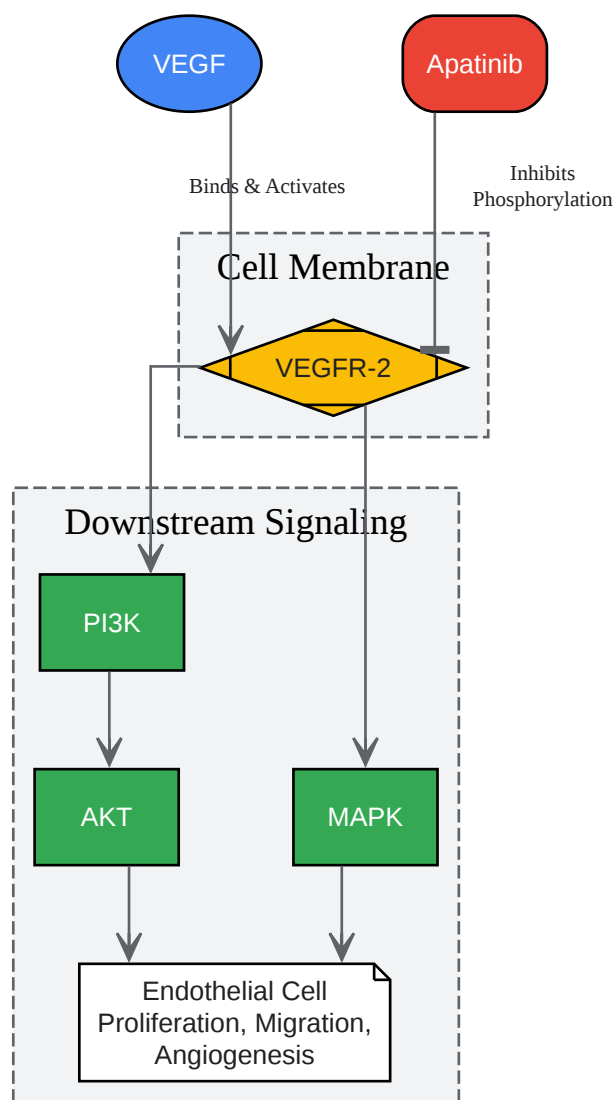
Safety Precautions:

- **Apatinib** is a potent compound and should be handled with care.^[3]
- Always wear appropriate PPE, including gloves, a lab coat, and safety glasses.
- Perform all weighing and handling of the powder and concentrated stock solution in a chemical fume hood to avoid inhalation or contact.

Mandatory Visualization

Signaling Pathway of Apatinib

Apatinib primarily functions by inhibiting the VEGFR-2 signaling pathway, which is crucial for angiogenesis.

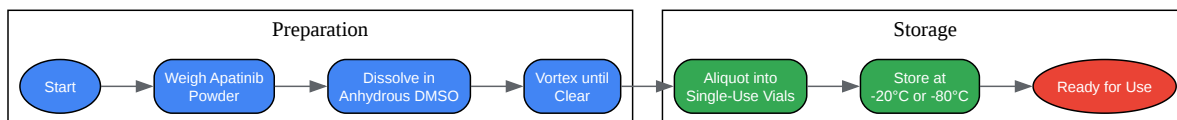


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Caption: **Apatinib** inhibits the VEGF signaling pathway by blocking VEGFR-2 activation.

Experimental Workflow: Stock Solution Preparation

The following diagram outlines the workflow for preparing **Apatinib** stock solution.



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Caption: Workflow for the preparation and storage of **Apatinib** stock solution.

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